

# Myristyl Laurate (CAS No. 22412-97-1): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Myristyl Laurate*

Cat. No.: *B1583635*

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## Abstract

**Myristyl Laurate**, with the CAS number 22412-97-1, is the ester of myristyl alcohol and lauric acid. This wax ester is a widely utilized ingredient in the cosmetic and personal care industries, primarily functioning as an emollient, surfactant, and texture enhancer. Its biocompatibility and physicochemical properties make it a valuable component in a diverse range of formulations, from skin and hair care to color cosmetics. This technical guide provides an in-depth overview of **Myristyl Laurate**, encompassing its physicochemical characteristics, mechanisms of action, applications, and safety profile. Detailed experimental protocols for its synthesis and performance evaluation are also presented to support research and development activities.

## Physicochemical Properties

**Myristyl Laurate** is a white to yellowish waxy solid at room temperature. Its chemical and physical properties are summarized in the table below.

Property	Value	References
CAS Number	22412-97-1	
Molecular Formula	C <sub>26</sub> H <sub>52</sub> O <sub>2</sub>	
Molecular Weight	396.69 g/mol	
IUPAC Name	tetradecyl dodecanoate	
Synonyms	Myristyl dodecanoate, Tetradecyl laurate, Lauric acid myristyl ester	
Appearance	White to yellowish waxy solid	<a href="#">[1]</a>
Boiling Point	438.7 °C at 760 mmHg	
Melting Point	Not specified in search results	
Density	0.86 g/cm <sup>3</sup>	
Solubility	Insoluble in water	<a href="#">[2]</a>
LogP (o/w)	11.994 (estimated)	

## Mechanism of Action

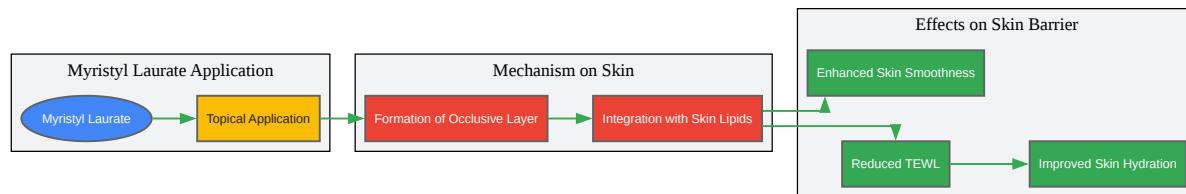
**Myristyl Laurate**'s primary functions in cosmetic and pharmaceutical formulations are as an emollient and a surfactant.

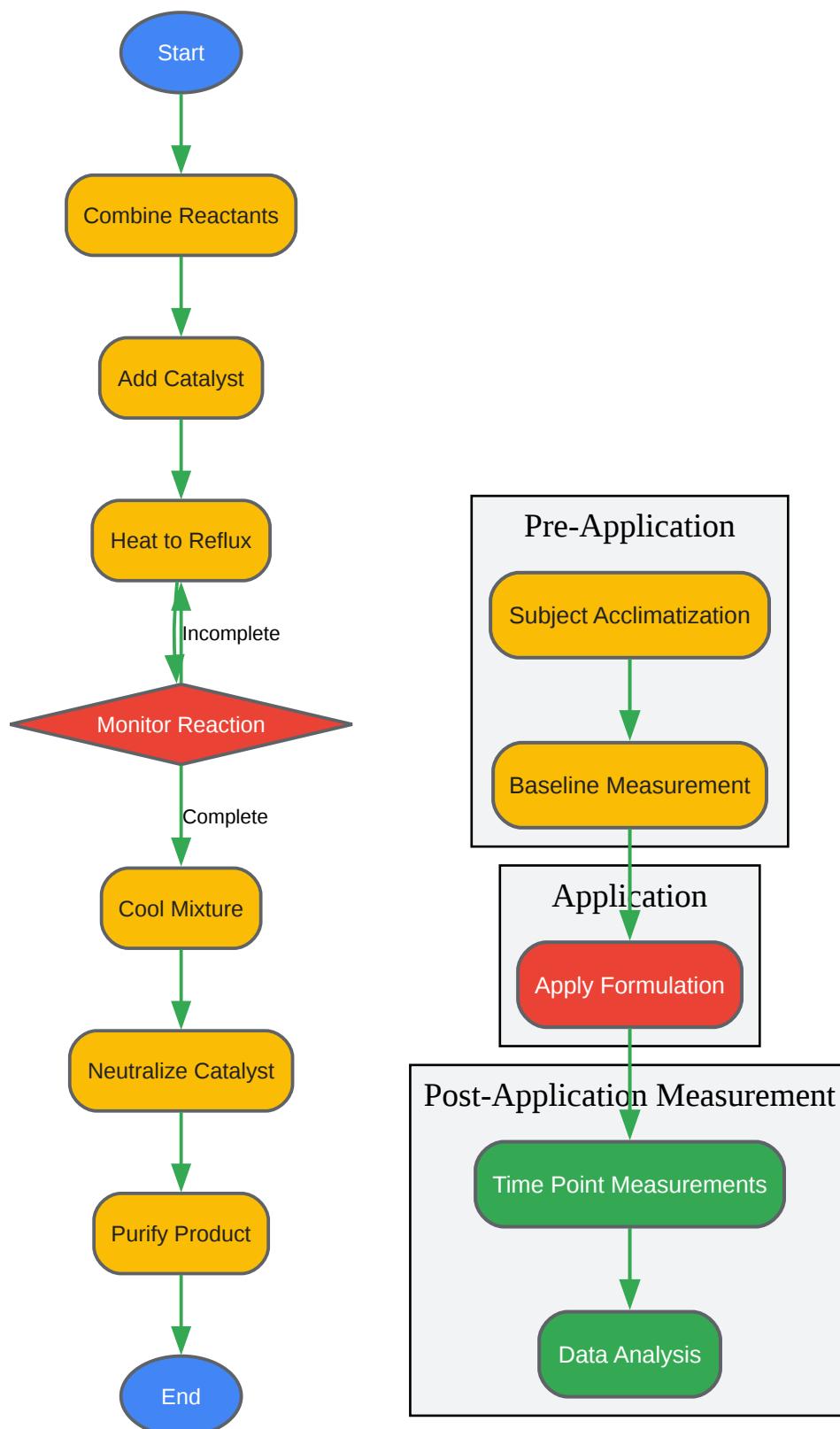
## Emolliency and Skin Barrier Function

As a wax ester, **Myristyl Laurate** acts as an emollient, forming a protective, occlusive layer on the skin's surface. This lipid barrier serves two main purposes:

- Reduces Transepidermal Water Loss (TEWL): The occlusive film slows the evaporation of water from the stratum corneum, helping to maintain skin hydration.
- Enhances Skin Smoothness and Softness: By filling the spaces between corneocytes, **Myristyl Laurate** contributes to a smoother and softer skin texture.

The mechanism involves the integration of this non-polar ester into the lipid matrix of the skin, reinforcing the natural barrier function.



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## References

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